

# Prudent Disposal of BMS-794833: A Guide for Laboratory Professionals

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## Compound of Interest

Compound Name: BMS-794833

Cat. No.: B606251

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Providing essential safety and logistical information is paramount for the proper handling and disposal of laboratory chemicals. For researchers, scientists, and drug development professionals working with the potent ATP competitive inhibitor **BMS-794833**, adherence to strict disposal protocols is crucial for environmental safety and regulatory compliance.

While specific disposal instructions for **BMS-794833** are not readily available in public documentation, established principles of chemical waste management for potent, biologically active compounds should be rigorously followed. This guide provides a procedural framework based on general laboratory safety standards.

## Core Disposal and Decontamination Procedures

Given that **BMS-794833** is a potent inhibitor of c-Met and VEGFR2, all materials coming into contact with the compound must be treated as hazardous waste.<sup>[1][2][3]</sup> This includes unused or expired product, contaminated personal protective equipment (PPE), and any labware used in its handling.

### Step-by-Step Disposal Protocol:

- **Segregation of Waste:** All waste contaminated with **BMS-794833** should be segregated from general laboratory waste. This includes solid waste (e.g., contaminated gloves, weigh boats, pipette tips) and liquid waste (e.g., unused solutions).
- **Solid Waste Management:**

- Collect all solid waste in a dedicated, clearly labeled, and sealed hazardous waste container.
- The container should be made of a material compatible with the solvents used to dissolve **BMS-794833** (e.g., DMSO, DMF).<sup>[1][2]</sup>
- Liquid Waste Management:
  - Collect all liquid waste containing **BMS-794833** in a sealed, leak-proof, and clearly labeled hazardous waste container.
  - Avoid mixing with other incompatible chemical waste streams.
- Decontamination of Labware:
  - Reusable labware should be decontaminated using a validated procedure. This may involve soaking in a suitable inactivating agent or thorough washing with a laboratory-grade detergent followed by solvent rinses. The specific method should be determined by the institution's environmental health and safety (EHS) department.
- Consultation with EHS: Before initiating disposal, consult with your institution's EHS department. They will provide specific guidance on approved disposal methods, which may include incineration or other forms of chemical destruction, in accordance with local, state, and federal regulations.
- Documentation: Maintain a detailed record of the disposal process, including the date, quantity of waste, and the disposal method used.

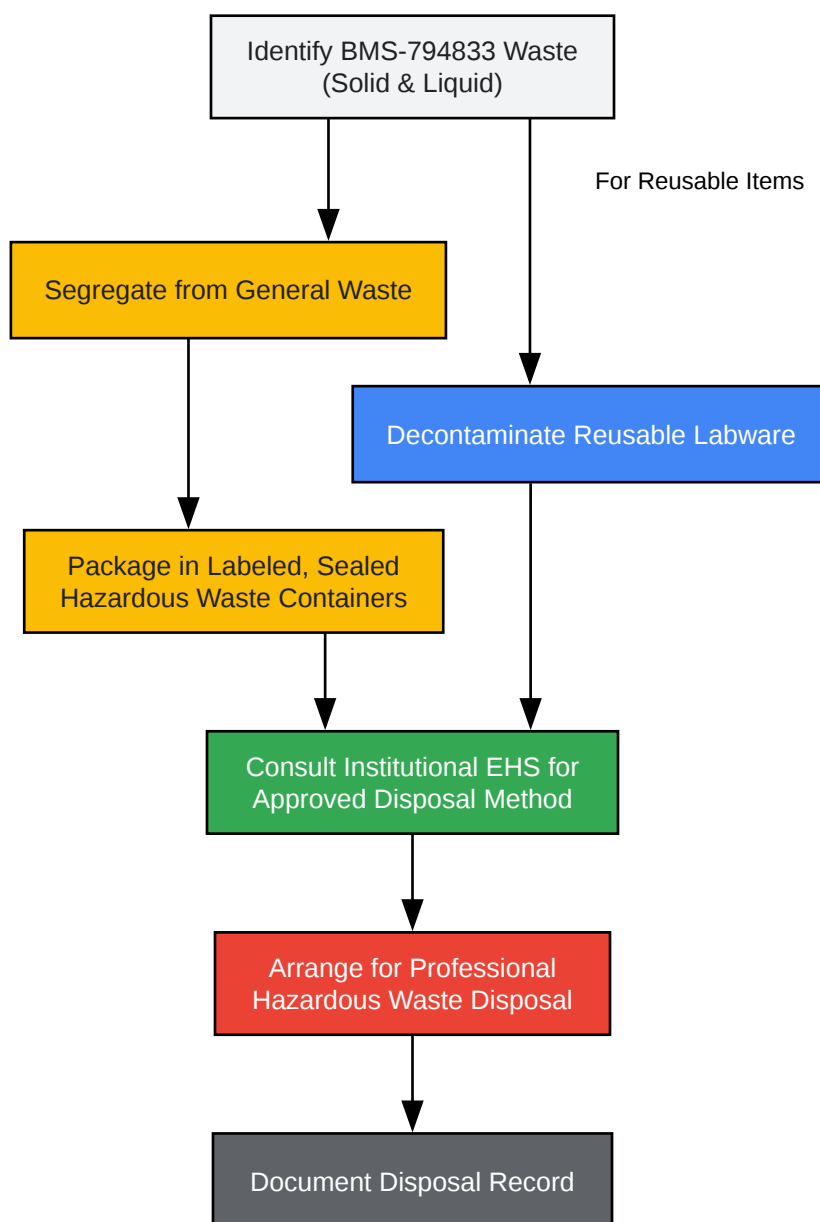
## Chemical and Physical Properties

A comprehensive understanding of the chemical and physical properties of **BMS-794833** is essential for its safe handling and disposal.

Property	Value
CAS Number	1174046-72-0[2][4][5]
Molecular Formula	C23H15ClF2N4O3[2][3][6]
Molecular Weight	468.84 g/mol [2][4][6]
Appearance	Solid[4]
Purity	≥95% - ≥98%[6][7]
Solubility	Soluble in DMSO (up to 94 mg/mL) and DMF (17 mg/mL).[1][2][5] Insoluble in water and ethanol.[5]
Storage	Store at -20°C or -80°C.[2][4][5][7]
Stability	Stable for at least 4 years when stored at -20°C. [2] Stock solutions should be used within 1 year at -20°C.[4]

## Disposal Workflow

The following diagram outlines the logical steps for the proper disposal of **BMS-794833**, ensuring safety and compliance at each stage.



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### **BMS-794833 Disposal Workflow**

Disclaimer: This information is intended for guidance purposes only and is based on general laboratory safety principles. Always consult your institution's specific safety data sheets (SDS) and environmental health and safety (EHS) guidelines before handling or disposing of any chemical. The product is for research use only and not for human or veterinary use.[4][7]

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